Introduction: Understanding the Dual Functionality of 2-(Oxiran-2-yl)ethan-1-ol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(Oxiran-2-yl)ethan-1-ol*
CAS No.:	*19098-31-8*
Cat. No.:	*B110121*

Get Quote

2-(Oxiran-2-yl)ethan-1-ol (CAS No: 19098-31-8) is a bifunctional organic molecule possessing both a primary alcohol and a terminal epoxide (oxirane) ring.[1][2][3] This unique structure makes it a valuable building block in synthetic chemistry, particularly in the development of pharmaceuticals and specialty polymers. The alcohol moiety provides a site for esterification, etherification, or oxidation, while the strained three-membered epoxide ring is a potent electrophile, susceptible to ring-opening reactions with a wide array of nucleophiles.

However, the very reactivity that makes this compound synthetically useful also renders it inherently unstable. Improper storage and handling can lead to rapid degradation, including polymerization and hydrolysis, compromising sample purity and potentially leading to failed experiments. This guide provides a comprehensive overview of the chemical stability of **2-(Oxiran-2-yl)ethan-1-ol**, offering field-proven protocols for its storage, handling, and stability assessment to ensure its integrity in research and development settings.

Physicochemical Properties

A clear understanding of a compound's physical properties is foundational to its proper handling and storage.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
CAS Number	19098-31-8	[1][2][3]
Molecular Formula	$C_4H_8O_2$	[1][4][5]
Molecular Weight	88.11 g/mol	[1][4][5]
Physical Form	Liquid	[4][6]
Boiling Point	88-89 °C at 18 Torr	[3]
Topological Polar Surface Area	32.8 Å²	[1][5]

Section 1: Chemical Stability and Reactivity Profile

The stability of **2-(Oxiran-2-yl)ethan-1-ol** is dominated by the chemistry of its epoxide ring. This three-membered ring is highly strained, with C-C-O bond angles of approximately 60°, a significant deviation from the ideal tetrahedral angle of 109.5°. This ring strain is the primary driver of its reactivity.

Susceptibility to Ring-Opening Reactions

The principal degradation pathway is the irreversible opening of the oxirane ring. This can be initiated by a wide range of substances, making careful control of the chemical environment paramount.

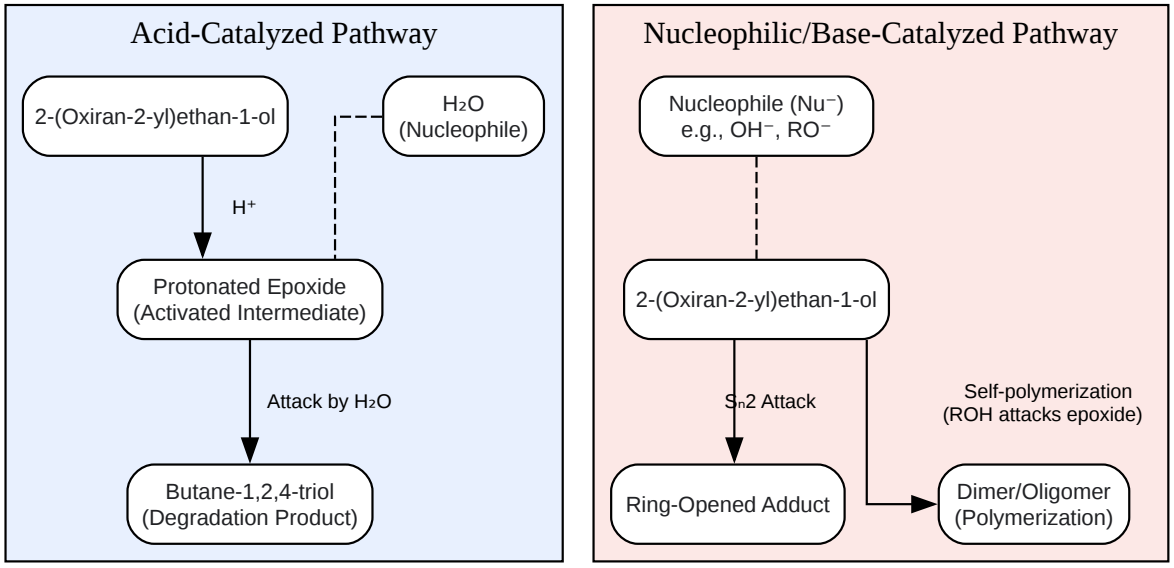
- Acid-Catalyzed Hydrolysis: Trace amounts of acid can protonate the epoxide oxygen, significantly activating the ring towards nucleophilic attack. Water, often present as atmospheric moisture, can then act as a nucleophile, leading to the formation of butane-1,2,4-triol. This is a common cause of degradation if the compound is not stored under a dry, inert atmosphere.

- Base/Nucleophile-Induced Ring-Opening: Strong bases and nucleophiles can directly attack one of the epoxide carbons via an SN2 mechanism. This includes common laboratory reagents such as amines, thiols, and even the hydroxyl group of another **2-(Oxiran-2-yl)ethan-1-ol** molecule.

© 2026 BenchChem. All rights reserved.

- Self-Polymerization: The alcohol moiety of one molecule can act as a nucleophile, attacking the epoxide ring of another. This process can be catalyzed by either acid or base and leads to the formation of dimers, oligomers, and eventually polymers. This is a critical consideration for long-term storage, as it can significantly reduce the purity of the monomeric material.

The diagram below illustrates the primary degradation pathways initiated by acidic and nucleophilic contaminants.



Click to download full resolution via product page

Caption: Primary degradation pathways for **2-(Oxiran-2-yl)ethan-1-ol**.

Incompatible Materials

To prevent degradation, direct contact with the following classes of materials should be strictly avoided:

- Strong Acids: (e.g., hydrochloric acid, sulfuric acid)
- Strong Bases: (e.g., sodium hydroxide, potassium tert-butoxide)

© 2026 BenchChem. All rights reserved.

- Oxidizing Agents: (e.g., peroxides, chromic acid)[7]
- Nucleophiles: (e.g., amines, thiols, cyanides)[8]
- Metals: Certain metals can catalyze polymerization.

Section 2: Recommended Storage and Handling Protocols

The following protocols are designed to maximize the shelf-life and preserve the purity of **2-(Oxiran-2-yl)ethan-1-ol**. The core principle is to mitigate the chemical risks outlined in the previous section.

Optimal Storage Conditions

Adherence to stringent storage conditions is the most effective strategy for preventing degradation. Commercial suppliers consistently recommend cold storage under an inert atmosphere.[4][6][9]

© 2026 BenchChem. All rights reserved.

Parameter	Recommendation	Rationale
Temperature	Store in a freezer at or below -20°C.[4][6]	Reduces the kinetic rate of all degradation reactions, including self-polymerization and hydrolysis.
Atmosphere	Store under an inert gas (Argon or Nitrogen).[4][9]	Prevents reaction with atmospheric oxygen and, critically, displaces moisture to prevent hydrolysis of the epoxide ring.
Container	Use amber glass vials with PTFE-lined screw caps.	Protects from light and provides a tight seal against atmospheric contamination. PTFE is highly inert.
Aliquoting	Upon receipt, aliquot the material into smaller, single-use quantities.	Minimizes the number of freeze-thaw cycles and reduces the risk of contaminating the entire stock with atmospheric moisture and air during repeated openings.

Safe Handling Procedures

Due to its hazardous nature, all handling must be conducted with appropriate engineering controls and personal protective equipment.[10]

- Engineering Controls: Always handle **2-(Oxiran-2-yl)ethan-1-ol** inside a certified chemical fume hood to avoid inhalation of vapors.[10]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear safety glasses with side shields or chemical splash goggles.
  - Hand Protection: Use chemically resistant gloves (e.g., nitrile). Change gloves immediately if contamination occurs.

© 2026 BenchChem. All rights reserved.

- Skin Protection: Wear a lab coat. Avoid exposed skin.

- Dispensing: Use clean, dry syringes or pipettes for transferring the liquid. Ensure all glassware is scrupulously dried before use to eliminate water as a potential reactant.

- Spill & Waste Disposal: Absorb spills with an inert material (e.g., vermiculite, dry sand) and place in a sealed container for disposal.[10] Dispose of all waste in accordance with local, state, and federal regulations.[10]

Hazard Summary

The compound is classified with several hazards that necessitate the stringent handling procedures described above.

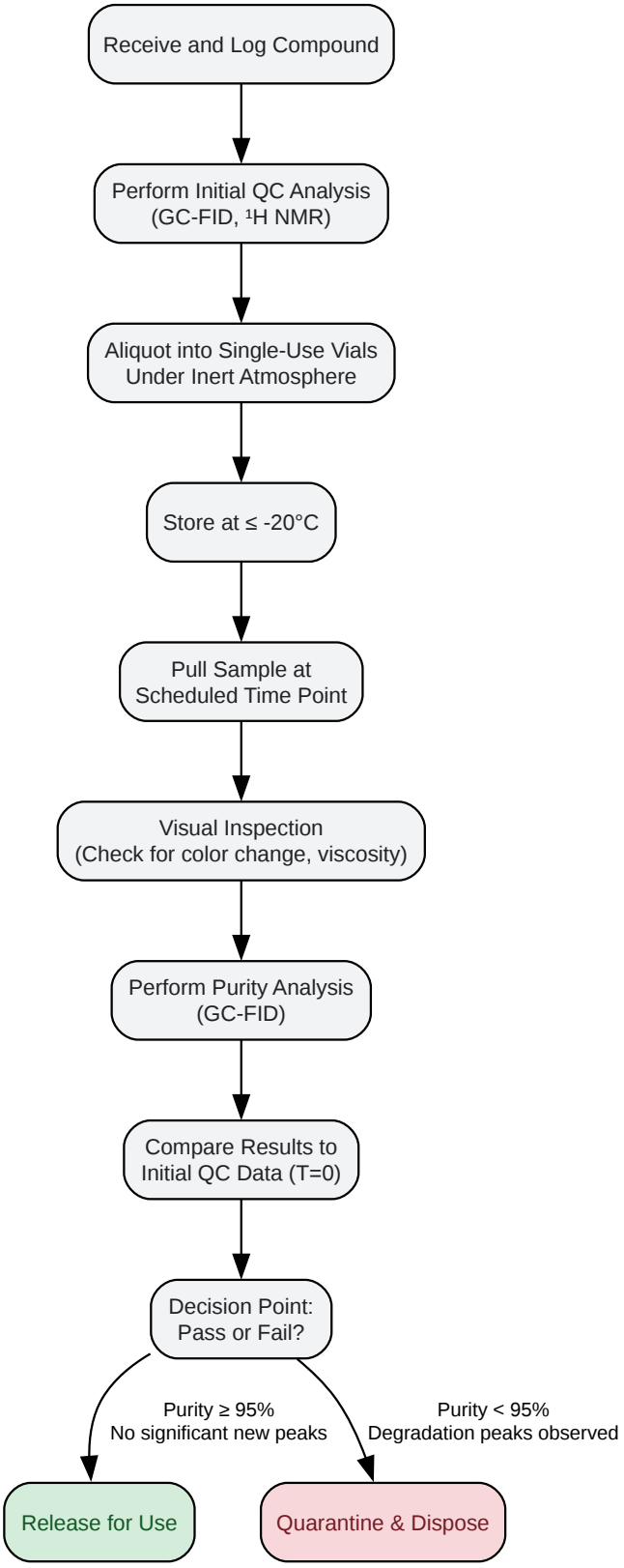
GHS Classification	Hazard Statement	Source
Acute Toxicity, Oral	H302: Harmful if swallowed	[1]
Acute Toxicity, Dermal	H312: Harmful in contact with skin	[10]
Skin Corrosion/Irritation	H315: Causes skin irritation	[1]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	[1]
Acute Toxicity, Inhalation	H331/H332: Toxic/Harmful if inhaled	[4][10]
Specific Target Organ Toxicity	H335: May cause respiratory irritation	[1]
Germ Cell Mutagenicity	H341: Suspected of causing genetic defects	[4]
Carcinogenicity	H350/H351: May cause/Suspected of causing cancer	[1][4]

© 2026 BenchChem. All rights reserved.

Section 3: Analytical Methods for Stability Assessment

Regularly assessing the purity of **2-(Oxiran-2-yl)ethan-1-ol** is crucial, especially for material that has been in storage for an extended period. A multi-platform approach provides the most comprehensive evaluation.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Experimental workflow for a comprehensive stability assessment program.

© 2026 BenchChem. All rights reserved.

Protocol: Purity Assessment by Gas Chromatography (GC)

This protocol outlines a standard method for determining the purity of **2-(Oxiran-2-yl)ethan-1-ol** and detecting volatile degradation products.

Objective: To quantify the percentage purity of the compound and identify the presence of degradation products.

Instrumentation & Consumables:

- Gas Chromatograph with a Flame Ionization Detector (GC-FID).
- Capillary Column: Mid-polarity column (e.g., DB-5, HP-5ms, 30 m x 0.25 mm x 0.25 µm).
- Carrier Gas: Helium or Hydrogen.
- Solvent: Dichloromethane or Ethyl Acetate (High Purity/HPLC Grade).
- Autosampler vials with caps.

Procedure:

- Sample Preparation:
  - Allow the aliquot of **2-(Oxiran-2-yl)ethan-1-ol** to warm to room temperature before opening to prevent condensation of atmospheric moisture.
  - Prepare a stock solution by accurately weighing ~10 mg of the compound into a 10 mL volumetric flask and diluting to volume with the chosen solvent.
  - Prepare a working sample by performing a 1:10 dilution of the stock solution.
- Instrument Setup (Example Conditions):
  - Inlet Temperature: 250°C
  - Split Ratio: 50:1

© 2026 BenchChem. All rights reserved.

- Injection Volume: 1 µL
- Carrier Gas Flow: 1.0 mL/min (constant flow)
- Oven Program:
  - Initial Temperature: 60°C, hold for 2 minutes.
  - Ramp: 15°C/min to 240°C.
  - Hold: Hold at 240°C for 5 minutes.
- Detector Temperature: 280°C

- Analysis:
  - Inject a solvent blank to ensure no system contamination.
  - Inject the prepared sample.
  - Integrate the resulting chromatogram.

- Data Interpretation:
  - Calculate the purity by the area percent method: Purity % = (Area of Main Peak / Total Area of All Peaks) * 100.
  - Compare the chromatogram to a reference standard or the initial (T=0) analysis. The appearance of new peaks, particularly at longer retention times (potential oligomers) or shorter retention times (more volatile degradation products), indicates degradation. The formation of butane-1,2,4-triol from hydrolysis would result in a distinct, more polar peak.

Confirmatory Analysis by ^{1}H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (^{1}H NMR) is an invaluable tool for structural confirmation. For stability testing, the disappearance of characteristic epoxide proton signals (~2.5-3.1 ppm) and the appearance of new signals corresponding to the diol protons from a ring-opened product would be definitive evidence of degradation.

© 2026 BenchChem. All rights reserved.

References

- **2-(Oxiran-2-yl)ethan-1-ol**. PubChem, National Center for Biotechnology Information. [Link]
- SAFETY DATA SHEET. accessdata.fda.gov. [Link]
- d ~ d ~. Stannol. [Link]
- Incompatible Chemicals. Utah State University Environmental Health and Safety. [Link]
- Incompatible Chemicals. University of Nebraska-Lincoln Risk Management and Safety. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-(Oxiran-2-yl)ethan-1-ol | C4H8O2 | CID 9964066 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(Oxiran-2-yl)ethan-1-ol | 19098-31-8 [sigmaaldrich.com]
- 3. 2-(oxiran-2-yl)ethanol | 19098-31-8 [amp.chemicalbook.com]
- 4. 2-(Oxiran-2-yl)ethan-1-ol | 19098-31-8 [sigmaaldrich.com]
- 5. Page loading... [wap.guidechem.com]
- 6. (R)-2-(Oxiran-2-yl)ethan-1-ol | 76282-48-9 [sigmaaldrich.com]
- 7. Incompatible Chemicals | Office of Research Environmental Health and Safety | USU [research.usu.edu]
- 8. riskmanagement.nd.edu [riskmanagement.nd.edu]
- 9. Page loading... [wap.guidechem.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Introduction: Understanding the Dual Functionality of 2-(Oxiran-2-yl)ethan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b110121/docs#introduction-understanding-the-dual-functionality-of-2-oxiran-2-yl-ethan-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.